

Application of CI-947 in Hypertension Research Models: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *(R)-N-(2,3-Dihydro-1H-indenyl)-2-amino adenosine*

Cat. No.: *B14786811*

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To our valued researchers, scientists, and drug development professionals,

Our commitment to providing accurate and actionable scientific information necessitates a crucial clarification regarding the topic of this guide. Following an extensive search of the current scientific literature and pharmacological databases, we have been unable to identify a compound designated as CI-947 with established applications in hypertension research.

The initial search did not yield any specific data related to a molecule with this identifier in the context of antihypertensive mechanisms or its use in experimental models of hypertension. It is possible that "CI-947" may be an internal, preclinical designation that has not yet entered the public domain, a typographical error, or an outdated name for a compound that is now known by a different identifier.

We did, however, find information on a compound named CIN-107 (baxdrostat), which is currently in clinical trials for uncontrolled hypertension.^[1] However, without confirmation, we cannot assume this is the compound of interest.

To ensure the scientific integrity and utility of this guide, we kindly request that you verify the compound designation.

Once the correct compound name is provided, we are fully prepared to develop a comprehensive set of Application Notes and Protocols that will adhere to the rigorous standards of scientific excellence you expect. This will include:

- In-depth analysis of the compound's mechanism of action.
- Detailed, step-by-step protocols for its application in relevant in vitro and in vivo hypertension models.
- Data presentation in clear, comparative tables.
- Visualization of signaling pathways and experimental workflows using Graphviz diagrams.
- Thorough citation of authoritative sources to support all claims and protocols.

We are dedicated to supporting your research endeavors with high-quality, reliable information. Please provide the corrected compound name, and we will proceed with generating the requested detailed guide.

We appreciate your understanding and look forward to assisting you further.

Sincerely,

The Gemini Senior Application Scientist Team

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Sources

- [1. ClinicalTrials.gov \[clinicaltrials.gov\]](https://clinicaltrials.gov)
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